

An In-depth Technical Guide to Disodium 1,4-butanedisulfonate

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Compound of Interest

Compound Name:	1,4-Butanedisulfonic Acid Disodium Salt
Cat. No.:	B010914

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This technical guide provides a comprehensive overview of Disodium 1,4-butanedisulfonate, catering to researchers, scientists, and professionals in drug development. The document details its chemical identity, physicochemical properties, and primary applications, with a focus on its role as a pharmaceutical excipient.

Chemical Identity and Synonyms

Disodium 1,4-butanedisulfonate is an organic sodium salt. Its primary role in the pharmaceutical industry is as a counter-ion to stabilize active pharmaceutical ingredients (APIs). A comprehensive list of its synonyms and identifiers is provided below to aid in its recognition across various databases and publications.

Synonyms:

- **1,4-Butanedisulfonic Acid Disodium Salt**[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)
- Sodium butane-1,4-disulfonate[\[6\]](#)[\[7\]](#)
- disodium butane-1,4-disulfonate[\[6\]](#)
- 1,4-Butanedisulfonic acid, sodium salt (1:2)[\[6\]](#)
- Butane-1,4-disulfonic Acid Disodium Salt[\[8\]](#)

- Sodium 1,4-Butanedisulfonate[6]
- NSC-240399[6]

Chemical Identifiers:

Identifier	Value
CAS Number	36589-61-4[6]
Molecular Formula	C4H8Na2O6S2[6]
IUPAC Name	disodium;butane-1,4-disulfonate[6]

Physicochemical Properties

A summary of the key physicochemical properties of Disodium 1,4-butanedisulfonate is presented in the table below. This data is essential for its handling, formulation, and analytical characterization.

Property	Value	Source
Molecular Weight	262.20 g/mol	[6]
Appearance	White powder to crystal	[4][5]
Melting Point	>300 °C	
Solubility	Soluble in water.	
Purity	>98.0% (by Titration)	[4][5]

Spectroscopic Data:

- ^1H NMR (D_2O): δ 2.95-3.05 (m, 4H), 1.85-1.95 (m, 4H)

Applications in Pharmaceutical Development

The primary and most well-documented application of Disodium 1,4-butanedisulfonate is as a stabilizing counter-ion for S-Adenosyl-L-methionine (SAMe) in the drug product known as

Simeitai or Transmetil. SAMe is an inherently unstable molecule, and the formation of a salt with 1,4-butanedisulfonic acid significantly improves its stability, allowing for a viable pharmaceutical formulation.

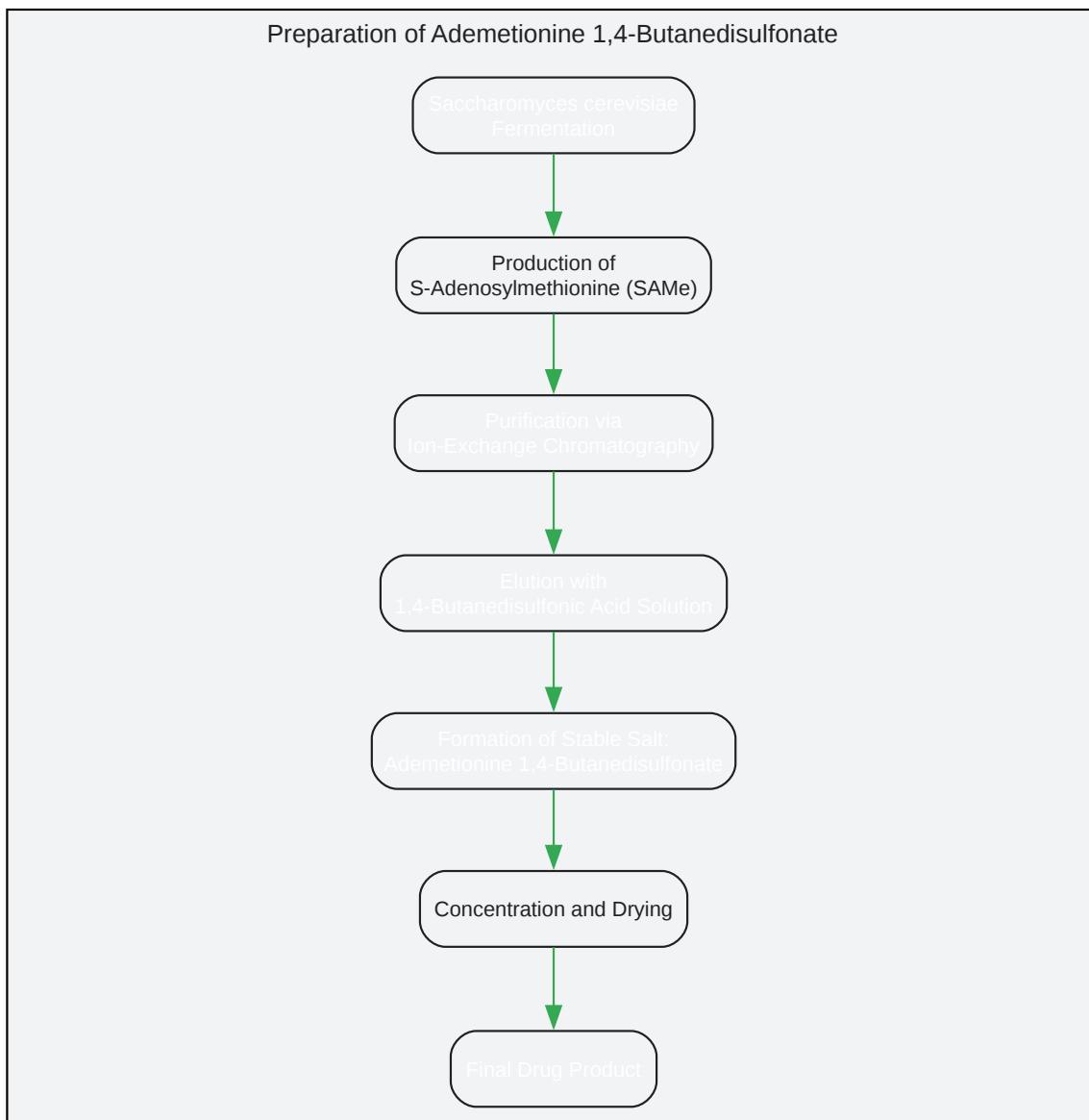
While one study noted its effectiveness in mitigating the acute toxicity of the herbicide paraquat dichloride in mice and suppressing lipid peroxide formation in the lungs, the broader biological activity of Disodium 1,4-butanedisulfonate itself is not extensively documented.[9] The majority of available literature focuses on the pharmacological effects of the entire salt (ademetionine 1,4-butanedisulfonate), making it difficult to attribute specific biological activities to the butanedisulfonate moiety alone. It is generally considered to be a biologically inert excipient.

Experimental Protocols

Synthesis of Ademetionine 1,4-butanedisulfonate

A patented method describes the preparation of ademetionine 1,4-butanedisulfonate. The general workflow involves the fermentation of *Saccharomyces cerevisiae* to produce S-adenosylmethionine. The fermentation broth is then subjected to a series of purification steps, including ion-exchange chromatography and elution with a solution of 1,4-butanedisulfonic acid. The final product is obtained after concentration and drying. The process is designed to yield a stable salt of ademetionine with high purity.

The logical workflow for the role of Disodium 1,4-butanedisulfonate in the preparation of the stable ademetionine drug product is illustrated in the following diagram.



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Caption: Workflow for the synthesis of Ademetionine 1,4-Butanedisulfonate.

Analytical Method for Determination in Plasma

A rapid and specific liquid chromatography method has been developed for the quantification of 1,4-butanedisulfonate in plasma. The protocol involves the following key steps:

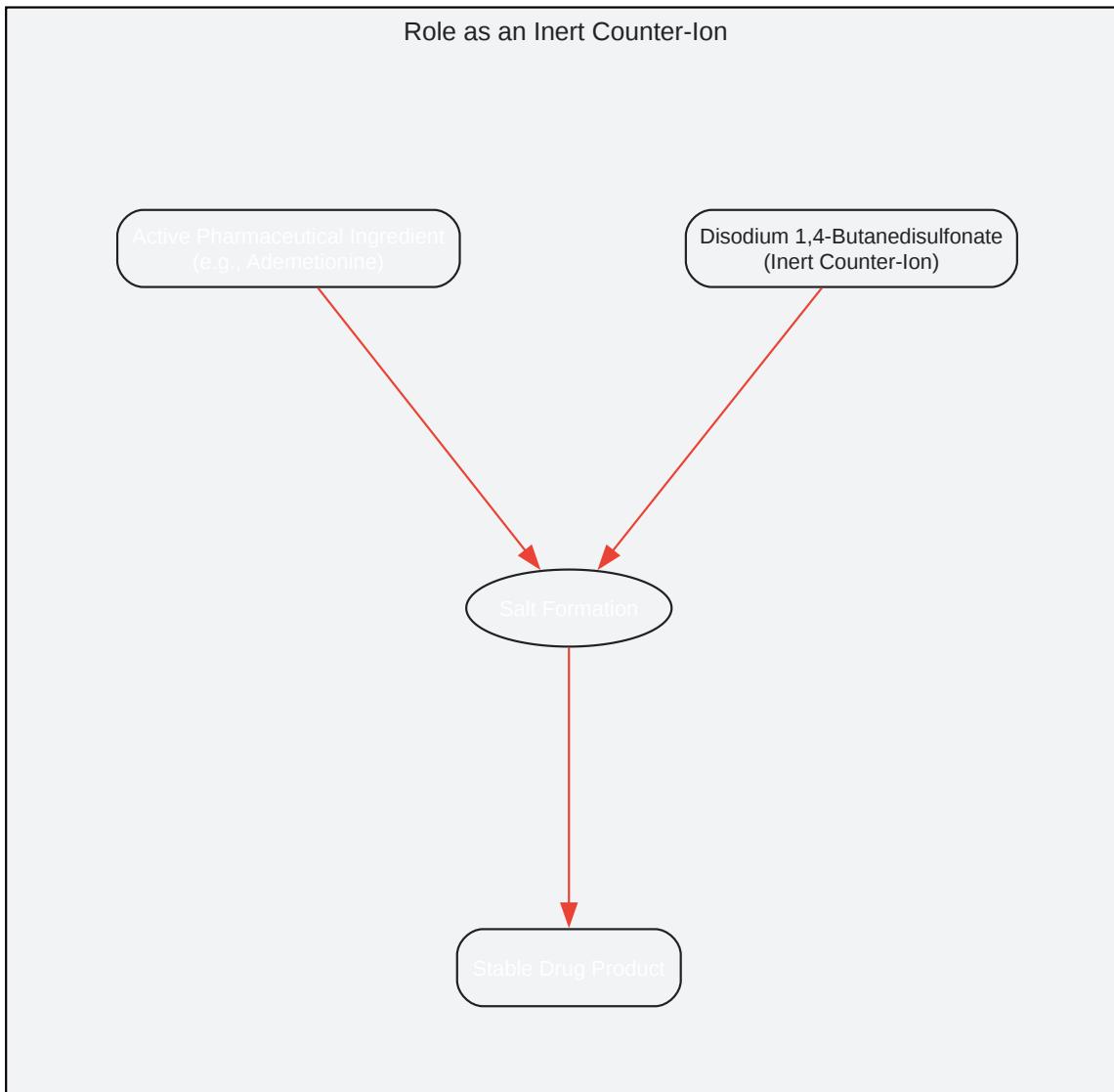
- Protein Precipitation: Plasma samples are treated with perchloric acid to precipitate proteins.
- Perchlorate Removal: Perchlorate ions are subsequently precipitated by the addition of potassium carbonate.
- Ion Chromatography: The supernatant is analyzed by ion chromatography using an ion-exchange column.
- Conductimetric Detection: The analyte is detected using a conductimetric detector.

This method demonstrated good linearity in the concentration range of 2.5-25 $\mu\text{g/mL}$, with intra-assay and inter-assay precision being $\leq 3.6\%$ and $\leq 5.8\%$, respectively. The analyte was found to be stable in plasma and perchloric acid at 37°C for 24 hours.

Signaling Pathways and Mechanism of Action

There is currently a lack of substantial scientific evidence to suggest that Disodium 1,4-butanedisulfonate is directly involved in specific biological signaling pathways or possesses a distinct pharmacological mechanism of action. Its primary function in a pharmaceutical context is to act as a chemically stable and biologically inert counter-ion. This is a common strategy in drug formulation to improve the stability and handling of an active pharmaceutical ingredient.

The logical relationship of its use as an inert counter-ion is depicted in the diagram below.



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Caption: Role of Disodium 1,4-butanedisulfonate as an inert counter-ion.

Conclusion

Disodium 1,4-butanedisulfonate is a well-characterized chemical entity with a primary and critical role as a stabilizing excipient in pharmaceutical formulations, most notably for the drug ademetionine. Its physicochemical properties are well-defined, and analytical methods for its quantification are available. For researchers and drug development professionals, its value lies in its chemical inertness and ability to impart stability to otherwise labile active molecules. Future research could explore other potential applications of this molecule, although current evidence strongly supports its function as a biologically inert counter-ion.

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